Technical Support Center: Optimizing Urban Planning for Sustainable Growth in Teresina

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Compound of Interest		
Compound Name:	Teresina	
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and urban planning professionals engaged in optimizing **Teresina**'s urban planning strategies for sustainable growth. The information is presented in a question-and-answer format to directly address specific issues encountered during research and implementation.

Frequently Asked Questions (FAQs)

Q1: What are the primary challenges to sustainable urban growth in Teresina?

A1: **Teresina** faces a confluence of climatic, social, and economic challenges. The city is one of the hottest in Brazil and is highly vulnerable to the impacts of climate change, including extreme heatwaves and flooding.[1][2][3] This is exacerbated by rapid and often unplanned urbanization, leading to significant vegetation loss and the expansion of impermeable surfaces, which intensifies the urban heat island effect.[4][5]

Socio-economically, the city grapples with significant inequality, with vulnerable populations often residing in high-risk areas with inadequate infrastructure.[1][3] Urban sprawl is a major concern, increasing travel distances and putting a strain on public transportation systems.[6] Furthermore, there are challenges related to institutional coordination and securing sufficient funding for sustainable development projects.[1]

Q2: What are the key official plans and programs guiding sustainable urban development in **Teresina**?



A2: **Teresina** has several key initiatives aimed at fostering sustainable growth:

- **Teresina** 2030 Agenda: This is a comprehensive municipal plan that aligns the city's development goals with the United Nations' Sustainable Development Goals (SDGs). It emphasizes a multi-sectoral approach to address urban challenges.[2]
- Climate Action Plan: Launched in October 2023, this plan outlines strategies for both
 mitigating greenhouse gas emissions and adapting to the impacts of climate change, with a
 focus on building resilience.[2]
- Lagoas do Norte Program: This is a major urban and environmental requalification project focused on the northern region of **Teresina**. It includes actions to mitigate flooding, improve sanitation and housing, and create green spaces.[7]
- Urban Mobility Plan: **Teresina** has been working on improving its public transportation system, including the implementation of a Bus Rapid Transit (BRT) system, to address the challenges of urban sprawl and improve accessibility.[6][8][9][10]

Q3: Where can I find quantitative data for my research on **Teresina**'s urban development?

A3: While a centralized, real-time database can be challenging to locate, several sources provide valuable quantitative data. The Brazilian Institute of Geography and Statistics (IBGE) is the primary source for census data on population, demographics, and housing.[11][12][13] Reports from organizations like the MobiliseYourCity Partnership and the Urban Resilience Hub offer specific data points on urban mobility, land use, and environmental indicators.[4][8][9] For specific datasets, it may be necessary to contact municipal secretariats directly, such as the Municipal Secretariat of Planning and Coordination (SEMPLAN).

Troubleshooting Guides

Issue: Difficulty in obtaining up-to-date and granular data for urban analysis.

Solution:

• Start with Official Sources: Begin by thoroughly searching the websites of the **Teresina**Municipal Government, the government of the state of Piauí, and the Brazilian Institute of
Geography and Statistics (IBGE).



- Leverage Academic and NGO Reports: Research papers and reports from organizations like UN-Habitat, the World Bank, and local universities often contain valuable data and analysis.
- Direct Contact: Do not hesitate to contact the relevant municipal secretariats, such as SEMPLAN or the Municipal Secretariat for the Environment (SEMAM), to request specific datasets. Clearly articulate the purpose of your research and the data you require.
- Remote Sensing as an Alternative: When official data is unavailable or outdated, consider using remote sensing data from sources like Landsat or Sentinel to analyze land use change, vegetation cover, and urban heat island effects.

Issue: Models of urban climate (e.g., urban heat island) are not accurately reflecting local conditions.

Solution:

- Refine Input Data: The accuracy of urban climate models heavily depends on the quality of the input data. Ensure your land use/land cover maps are of high resolution and accurately differentiate between different types of urban surfaces (e.g., asphalt, concrete, green roofs).
- Incorporate Local Building Materials: **Teresina**'s building materials and construction styles can influence thermal properties. If possible, incorporate data on common roofing materials and building densities into your model.
- Calibrate with In-Situ Measurements: If available, use data from local weather stations to calibrate your model. Even a small number of ground-truth data points can significantly improve accuracy.
- Account for Water Bodies: Teresina is situated between two rivers, the Parnaíba and the Poti. Ensure your model accurately represents the cooling effect of these water bodies.

Data Presentation

Table 1: Population and Urban Area Dynamics in Teresina



Indicator	Value	Year	Source
Urban Population	821,364	2022	IBGE[11]
Metro Area Population	1,069,000	2025 (est.)	Macrotrends[14]
Municipality Population	905,692	2025 (est.)	IBGE[12]
Urban Area	274.3 km²	2022	IBGE[11]
Municipality Area	1,391 km²	2025	IBGE[12]
Urban Population Density	2,995/km²	2022	IBGE[11]
Annual Population Change	0.57%	2010-2022	IBGE[11]

Table 2: Transportation Modal Share in Greater **Teresina** (2008)

Mode of Transport	Percentage	
Walking	32.6%	
Private Cars	24.8%	
Formal Public Transport	21.3%	
Cycling	11.8%	
Private Motorbikes/2-wheelers	5.8%	
(Source: MobiliseYourCity Partnership, based on the 2008 Master Plan for Transport and Urban Mobility)[6][8][9][10]		

Table 3: Key Environmental and Socio-Economic Indicators



Indicator	Value	Year(s)	Source
Loss of Tree Cover in Urban Perimeter	~40%	2001-2019	Urban Resilience Hub[4]
Urban Green Area per Capita	13.43 ha/1,000 inhabitants	2022	Urban Resilience Hub[15]
Green Area Index per Inhabitant (Center/North Zone)	15.9 m²/inhabitant	2020	Resende et al.[7]
GDP per Capita	US\$ 6,729	2010	MobiliseYourCity Partnership
Gini Index	0.6171	2010	Transformative Urban Coalitions[1]

Experimental Protocols

Methodology 1: Participatory Mapping for Urban Planning

This protocol outlines a general methodology for conducting participatory mapping workshops to gather community input for urban planning projects in **Teresina**.

- Objective Definition: Clearly define the goals of the mapping exercise. This could be identifying areas of risk (e.g., flooding), mapping community assets, or co-designing public spaces.
- Stakeholder Identification and Engagement: Identify and invite a diverse group of community members, including residents from different age groups and socio-economic backgrounds, community leaders, and local business owners.
- Workshop Facilitation:
 - Introduction: Explain the purpose of the workshop and the mapping process.
 - Base Map Provision: Provide large-format printed maps of the neighborhood or area of interest. These maps should be simple and easy to understand.



- Mapping Exercise: Using colored markers, stickers, and notes, ask participants to identify and mark various features on the maps based on the workshop's objectives. This could include:
 - Areas of frequent flooding
 - Unsafe areas
 - Locations of important community assets (e.g., schools, health centers, markets)
 - Desired locations for new infrastructure (e.g., parks, bus stops)
 - Daily travel routes
- Group Discussion and Prioritization: Facilitate discussions around the maps, allowing participants to explain their markings and collectively prioritize issues and proposals.
- Data Digitization and Analysis:
 - Photograph all the physical maps created during the workshop.
 - Digitize the collected data using Geographic Information System (GIS) software. This
 involves transcribing the points, lines, and polygons from the physical maps into a digital
 format.
- Feedback and Validation: Present the digitized maps and a summary of the findings back to the community for validation and further input.

Methodology 2: Urban Heat Island Analysis using Remote Sensing

This protocol provides a basic workflow for analyzing the urban heat island (UHI) effect in **Teresina** using satellite imagery.

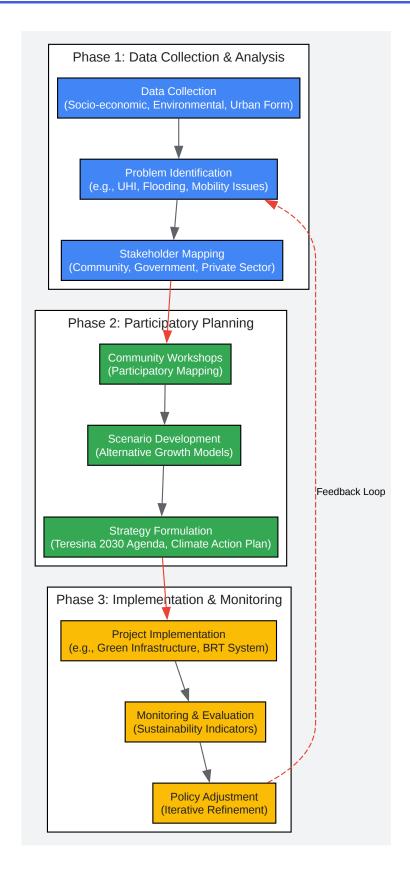
- Data Acquisition:
 - Download Landsat or Sentinel-2 satellite imagery for **Teresina** for the desired time period.
 Select cloud-free images, preferably from the hottest months.



- Obtain a Digital Elevation Model (DEM) for the study area.
- Data Pre-processing:
 - Radiometric Calibration: Convert the digital numbers (DNs) of the satellite images to atsensor radiance.
 - Atmospheric Correction: Correct for the effects of the atmosphere to obtain surface reflectance.
- Land Surface Temperature (LST) Retrieval:
 - Calculate the Land Surface Emissivity (LSE) from the land use/land cover classification.
 - Use the thermal bands of the satellite imagery and the calculated LSE to retrieve the Land Surface Temperature.
- Land Use/Land Cover (LULC) Classification:
 - Perform a supervised or unsupervised classification of the satellite imagery to create a LULC map of **Teresina**. Key classes should include urban built-up areas, vegetation, water bodies, and bare soil.
- UHI Analysis:
 - Overlay LST and LULC: Overlay the LST map with the LULC map to analyze the relationship between surface temperature and different land cover types.
 - Calculate UHI Intensity: Compare the average LST of the urban built-up areas with the average LST of surrounding rural or vegetated areas to quantify the UHI intensity.
 - Spatial Analysis: Analyze the spatial distribution of high temperatures within the urban area to identify heat hotspots.

Mandatory Visualization

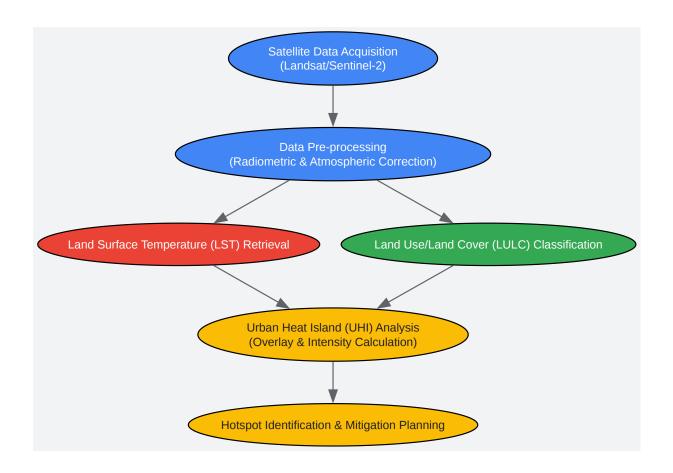




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Caption: A workflow for sustainable urban planning in **Teresina**.

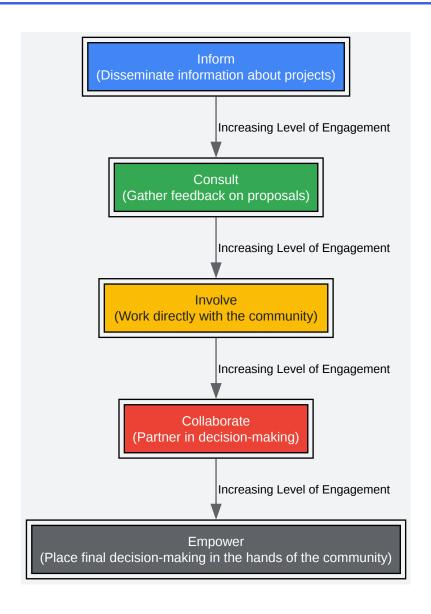




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Caption: Workflow for Urban Heat Island analysis using remote sensing.





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Caption: A logical pathway for increasing community engagement in urban planning.

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